

best practices for handling and storing Bis-5,5-Nortrachelogenin

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Compound of Interest

Compound Name: *Bis-5,5-Nortrachelogenin*

Cat. No.: *B15596485*

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Technical Support Center: Bis-5,5-Nortrachelogenin

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and utilizing **Bis-5,5-Nortrachelogenin** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Bis-5,5-Nortrachelogenin**?

Bis-5,5-Nortrachelogenin is a natural product isolated from the root of *Wikstroemia indica*[1]. It is a lignan, a class of polyphenolic compounds known for various biological activities[2]. Its chemical formula is C₄₀H₄₂O₁₄, and its CAS number is 870480-56-1[3]. It is primarily used for research and development purposes[4].

Q2: What are the primary biological activities of **Bis-5,5-Nortrachelogenin**?

Bis-5,5-Nortrachelogenin has been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS) and interferon- γ (IFN- γ) activated murine macrophage-like RAW 264.7 cells, with a reported IC₅₀ of 48.6 μ M[1]. Its parent compound, Nortrachelogenin, has been found to sensitize prostate cancer cells to TRAIL-induced apoptosis by inhibiting the Akt signaling pathway[5][6][7].

Q3: How should I handle **Bis-5,5-Nortrachelogenin** in the laboratory?

Standard laboratory safety protocols should be followed. This includes handling in a well-ventilated area, preferably in a fume hood, and wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat to avoid contact with skin and eyes[4]. Care should be taken to avoid the formation of dust and aerosols[4].

Q4: What are the recommended storage conditions for **Bis-5,5-Nortrachelogenin**?

Bis-5,5-Nortrachelogenin should be stored in a tightly closed container in a dry, cool, and well-ventilated place[4]. A recommended storage temperature is 2-8°C in a refrigerator. It should be stored away from incompatible materials and foodstuffs[4].

Q5: What are the known hazards associated with **Bis-5,5-Nortrachelogenin**?

While the Safety Data Sheet (SDS) for **Bis-5,5-Nortrachelogenin** does not list specific hazard classifications, the parent compound, Nortrachelogenin, is classified as very toxic to aquatic life[8]. Therefore, it is crucial to prevent its release into the environment[4].

Troubleshooting Guides

This section addresses specific issues that may arise during experiments with **Bis-5,5-Nortrachelogenin**.

Issue 1: Compound Precipitation in Cell Culture Media

- Question: I dissolved **Bis-5,5-Nortrachelogenin** in DMSO, but it precipitates when I add it to my cell culture medium. What should I do?
- Answer: This is a common issue with hydrophobic compounds like lignans. The precipitation, often called "crashing out," occurs because the compound is poorly soluble in the aqueous environment of the media when the DMSO is diluted.

Potential Cause	Recommended Solution
High Final Concentration	The final concentration of the compound in the media exceeds its aqueous solubility. Try lowering the final working concentration.
Rapid Dilution	Adding a concentrated DMSO stock directly to a large volume of media can cause rapid solvent exchange and precipitation. Perform a serial dilution of the DMSO stock in pre-warmed (37°C) culture media. Add the compound dropwise while gently vortexing the media.
Low Temperature of Media	Adding the compound to cold media can decrease its solubility. Always use pre-warmed (37°C) cell culture media for dilutions.
Interaction with Media Components	The compound may interact with salts or proteins in the media, forming insoluble complexes. If possible, try a different basal media formulation. The presence of serum can sometimes help to solubilize hydrophobic compounds.

Issue 2: Inconsistent or No Biological Effect Observed

- Question: I am not observing the expected inhibition of nitric oxide production or effects on cell viability. What could be the reason?
- Answer: Several factors could contribute to a lack of biological effect.

Potential Cause	Recommended Solution
Compound Degradation	The compound may have degraded due to improper storage or handling. Ensure the compound has been stored correctly at 2-8°C and protected from light. Prepare fresh stock solutions regularly. The stability of similar compounds in aqueous solutions can be affected by pH, temperature, and light[9].
Incorrect Concentration	Verify the calculations for your stock solution and final working concentrations.
Cell Health and Passage Number	Ensure your cells are healthy, within a low passage number, and not over-confluent, as this can affect their response to stimuli and inhibitors.
Experimental Conditions	Optimize the concentration of the stimulating agent (e.g., LPS) and the incubation time with Bis-5,5-Nortrachelogenin.
Solubility Issues	Even if no visible precipitate is observed, the compound may not be fully solubilized at the effective concentration. Refer to the troubleshooting guide for precipitation.

Experimental Protocols

Protocol 1: Preparation of **Bis-5,5-Nortrachelogenin** Stock Solution

Lignans are generally soluble in organic solvents like dimethyl sulfoxide (DMSO) and ethanol[10][11].

Parameter	Recommendation
Solvent	DMSO
Stock Concentration	Prepare a high-concentration stock solution, for example, 10 mM or 30 mM.
Procedure	To prepare a 10 mM stock solution of Bis-5,5-Nortrachelogenin (MW: 746.75 g/mol), dissolve 7.47 mg of the compound in 1 mL of DMSO. Vortex until fully dissolved. Brief sonication may aid dissolution.
Storage	Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Protocol 2: In Vitro Nitric Oxide (NO) Inhibition Assay in RAW 264.7 Macrophages

This protocol is based on the widely used Griess assay to measure nitrite, a stable product of NO.

Step	Procedure
1. Cell Seeding	Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and allow them to adhere overnight at 37°C in a 5% CO ₂ incubator[12].
2. Compound Treatment	Prepare serial dilutions of Bis-5,5-Nortrachelogenin in cell culture medium from your DMSO stock. The final DMSO concentration should be kept low (e.g., $\leq 0.1\%$) to avoid solvent toxicity. Replace the old medium with the medium containing the test compound or vehicle control (medium with the same concentration of DMSO). Pre-incubate the cells with the compound for 1-2 hours.
3. Stimulation	Stimulate the cells with 1 µg/mL of lipopolysaccharide (LPS) to induce NO production. Include a negative control group without LPS stimulation.
4. Incubation	Incubate the plate for 24 hours at 37°C in a 5% CO ₂ incubator.
5. Nitrite Measurement (Griess Assay)	After incubation, transfer 50-100 µL of the cell culture supernatant from each well to a new 96-well plate. Add an equal volume of Griess Reagent (a mixture of sulfanilamide and N-(1-naphthyl)ethylenediamine) to each well. Incubate for 10-15 minutes at room temperature, protected from light.
6. Data Analysis	Measure the absorbance at 540-550 nm using a microplate reader. Calculate the concentration of nitrite using a sodium nitrite standard curve. Determine the percentage of NO inhibition compared to the LPS-stimulated vehicle control.

Protocol 3: Western Blot Analysis of Akt Phosphorylation

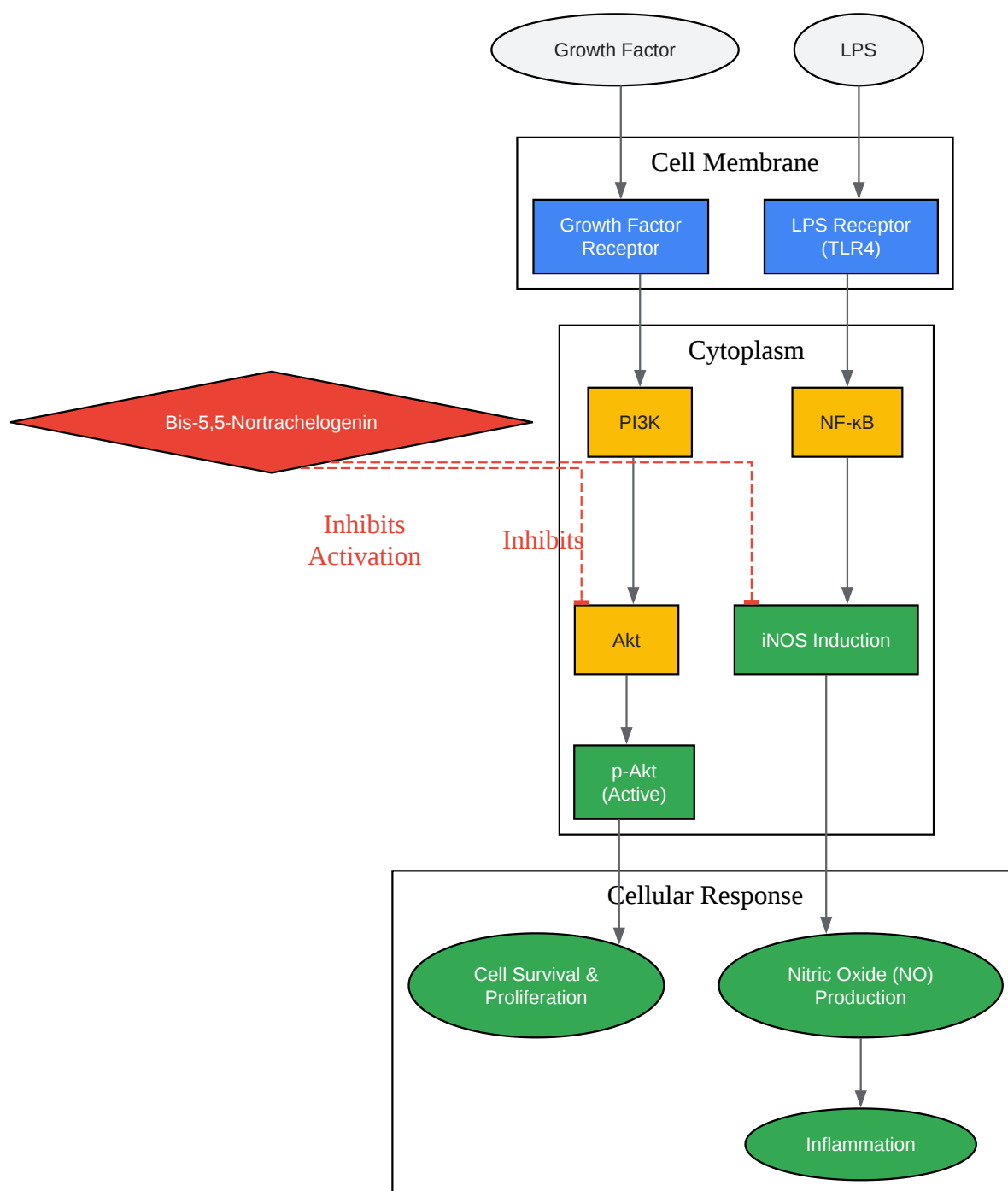
This protocol outlines the general steps to assess the effect of **Bis-5,5-Nortrachelogenin** on the Akt signaling pathway.

Step	Procedure
1. Cell Treatment	Seed prostate cancer cells (e.g., LNCaP) or another relevant cell line and grow to 70-80% confluency. Treat the cells with various concentrations of Bis-5,5-Nortrachelogenin for the desired time (e.g., 24 hours).
2. Cell Lysis	After treatment, wash the cells with ice-cold PBS and lyse them with a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
3. Protein Quantification	Determine the protein concentration of each lysate using a protein assay (e.g., BCA assay).
4. SDS-PAGE	Denature equal amounts of protein from each sample by boiling in Laemmli buffer and separate the proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
5. Protein Transfer	Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.
6. Immunoblotting	Block the membrane with a blocking solution (e.g., 5% non-fat milk or bovine serum albumin in TBST) to prevent non-specific antibody binding. Incubate the membrane with primary antibodies against phospho-Akt (e.g., at Ser473) and total Akt overnight at 4°C. Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
7. Detection	Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

8. Analysis

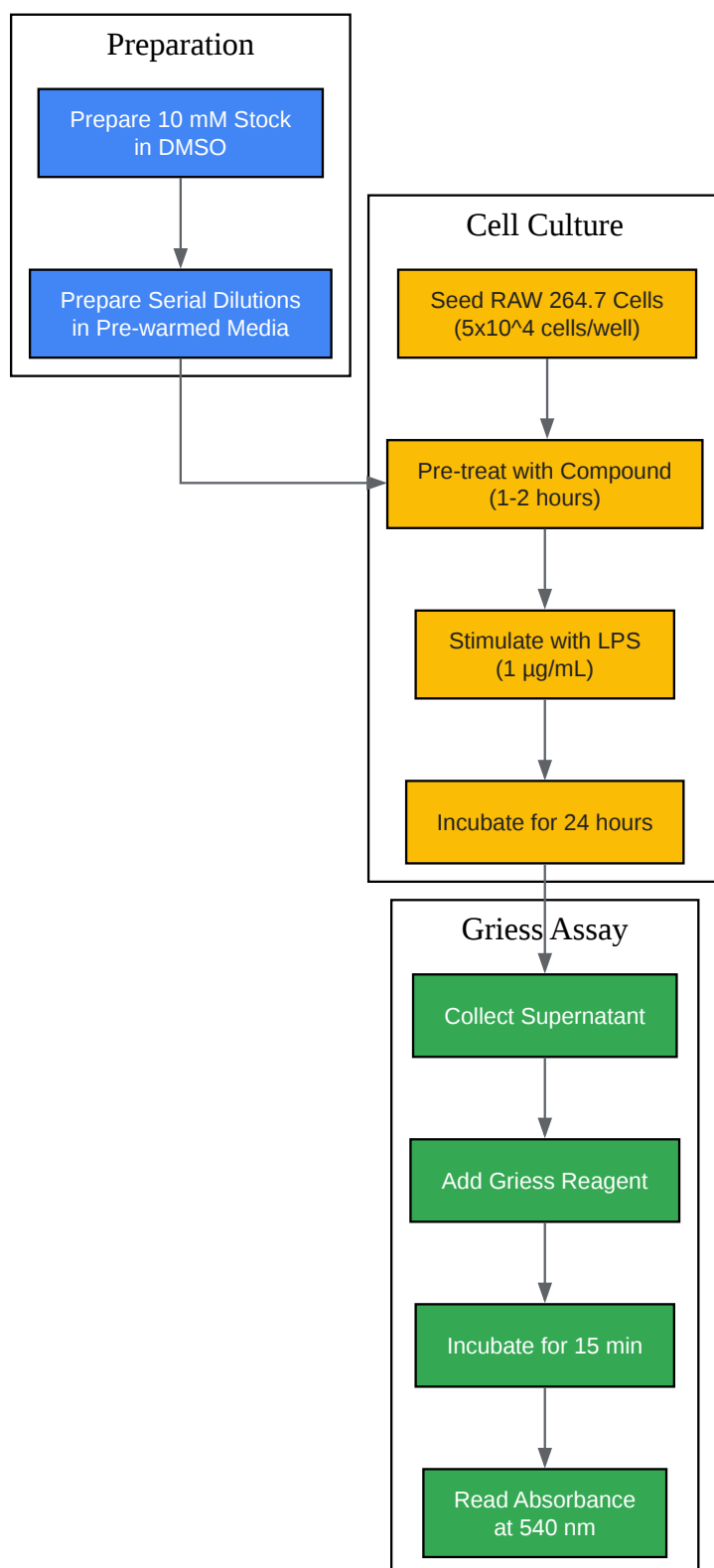
Quantify the band intensities and normalize the level of phospho-Akt to total Akt to determine the effect of the compound on Akt phosphorylation.

Visualizations



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Caption: Proposed signaling pathways affected by **Bis-5,5-Nortrachelogenin**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. mdpi.com [mdpi.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Bis-5,5-nortrachelogenin - Safety Data Sheet [chemicalbook.com]
- 5. The antitumor lignan Nortrachelogenin sensitizes prostate cancer cells to TRAIL-induced cell death by inhibition of the Akt pathway and growth factor signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. research.abo.fi [research.abo.fi]
- 7. urotoday.com [urotoday.com]
- 8. Nortrachelogenin | C₂₀H₂₂O₇ | CID 394846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Stability of 2,5-diaziridiny-3,6-bis(2-hydroxyethylamino)-1,4-benzoquinone (BZQ; NSC 224070) in aqueous solutions by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. bioresources.cnr.ncsu.edu [bioresources.cnr.ncsu.edu]
- 11. Ultraviolet Spectrophotometry of Lignin Revisited: Exploring Solvents with Low Harmfulness, Lignin Purity, Hansen Solubility Parameter, and Determination of Phenolic Hydroxyl Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Inhibition of nitric oxide production in LPS-stimulated RAW 264.7 cells by stem bark of *Ulmus pumila* L - PMC [pmc.ncbi.nlm.nih.gov]
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